

Application Notes: Bismarck Brown Y as a Cytological Counterstain

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Compound of Interest

Compound Name: Basic brown 16

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Topic: The Role and Application of Bismarck Brown Y in Polychromatic Staining for Cytology

Audience: Researchers, scientists, and drug development professionals.

Introduction

It is important to clarify a common point of confusion regarding brown counterstains in cytology. While the user requested information on "**Basic Brown 16**," extensive research indicates that this dye is primarily used in the cosmetics industry for hair coloring and is not a standard component of cytological staining protocols.^{[1][2][3]} The relevant brown counterstain used in routine and specialized cytology is Bismarck Brown Y (C.I. 21000).^{[4][5][6]} This diazo dye is a key ingredient in the EA series of polychromatic stains (such as EA-50) used in the Papanicolaou (Pap) staining method.^{[7][8][9][10]} These application notes will, therefore, focus on the correct and widely accepted cytological counterstain, Bismarck Brown Y.

Bismarck Brown Y functions as a cytoplasmic counterstain, imparting a yellow-brown hue to certain cellular components, which enhances the overall contrast and differentiation of cells in a specimen.^{[5][6]} It is particularly useful for staining acid mucins and provides a contrasting background that allows the primary nuclear and other cytoplasmic stains to be more clearly visualized.^{[4][5][6]}

Principle of Staining

The Papanicolaou stain is a polychromatic staining method that uses a combination of dyes to differentiate cells in cytological smears. The process involves nuclear staining with hematoxylin, followed by cytoplasmic counterstaining with Orange G (OG-6) and an EA solution. Bismarck Brown Y is a component of the EA solution, along with Eosin Y and Light Green SF or Fast Green FCF.^{[7][8][9][10]} As a basic dye, Bismarck Brown Y stains acidic (basophilic) cellular components, such as some cytoplasmic granules and mucins.

Quantitative Data Summary

The following table summarizes the typical composition and concentrations of Bismarck Brown Y in common Papanicolaou EA-50 formulations.

Component	Typical Concentration (%)	Function	Target Structures
Eosin Y	0.23 - 0.25%	Primary cytoplasmic stain (acidophilic)	Cytoplasm, nucleoli, RBCs
Bismarck Brown Y	0.05%	Cytoplasmic counterstain (basophilic)	Acid mucins, some cytoplasm
Light Green SF/Fast Green FCF	0.08 - 0.1%	Secondary cytoplasmic stain (acidophilic)	Metabolically active cytoplasm
Phosphotungstic Acid	0.2%	Mordant/differentiator	Enhances differential staining
Denatured Ethanol	to 100%	Solvent	-

Data compiled from multiple sources.^{[7][9][10]}

Experimental Protocols

Protocol 1: Preparation of EA-50 Staining Solution with Bismarck Brown Y

This protocol describes the preparation of a standard EA-50 polychromatic staining solution.

Materials:

- Eosin Y (C.I. 45380)
- Bismarck Brown Y (C.I. 21000)[4][5]
- Light Green SF (C.I. 42095) or Fast Green FCF (C.I. 42053)
- Phosphotungstic acid
- Denatured ethanol (95%)
- Distilled water
- Glacial acetic acid
- Magnetic stirrer and stir bar
- Volumetric flasks and graduated cylinders
- Analytical balance

Procedure:

- Prepare Stock Solutions:
 - 0.5% Eosin Y: Dissolve 0.5 g of Eosin Y in 100 mL of 95% denatured ethanol.
 - 0.5% Bismarck Brown Y: Dissolve 0.5 g of Bismarck Brown Y in 100 mL of 95% denatured ethanol.
 - 0.5% Light Green SF: Dissolve 0.5 g of Light Green SF in 100 mL of 95% denatured ethanol.
- Combine Stock Solutions: In a large beaker or flask, combine the following volumes of the stock solutions:
 - 45 mL of 0.5% Eosin Y solution

- 10 mL of 0.5% Bismarck Brown Y solution
- 12.5 mL of 0.5% Light Green SF solution
- Add Mordant and Solvent:
 - To the combined dye solution, add 2 g of phosphotungstic acid.
 - Add 732.5 mL of 95% denatured ethanol.
- Final Adjustments:
 - Add 20 mL of distilled water.
 - Add 20 mL of glacial acetic acid.
- Mix and Store:
 - Mix thoroughly using a magnetic stirrer until all components are dissolved.
 - Store the final EA-50 solution in a tightly capped, light-protected bottle at room temperature. The solution should be allowed to ripen for at least one week before use for optimal performance.

Protocol 2: Papanicolaou Staining Procedure for Cytological Smears

This protocol outlines the full Papanicolaou staining procedure incorporating the EA-50 solution containing Bismarck Brown Y.

Specimen Preparation:

- Fix cytological smears immediately in 95% ethanol for at least 15-30 minutes.

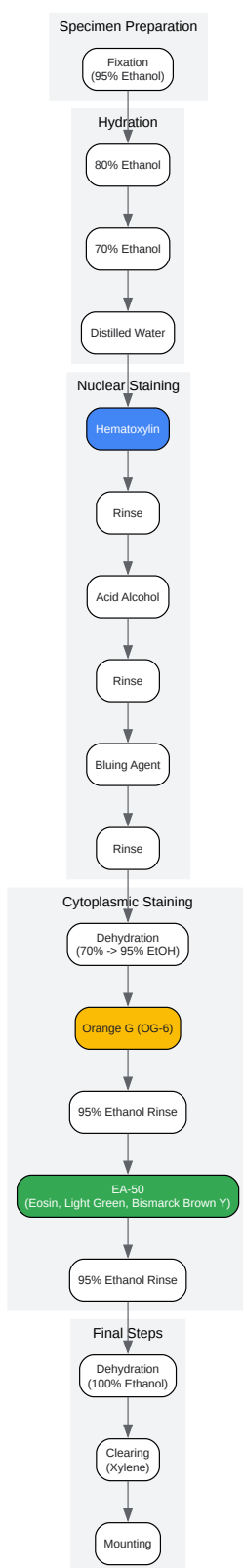
Staining Procedure:

- Hydration:
 - 80% Ethanol - 1 minute

- 70% Ethanol - 1 minute
- Distilled water - 1 minute
- Nuclear Staining:
 - Harris' Hematoxylin (or Gill's) - 3-5 minutes
 - Rinse in running tap water - 1 minute
 - Differentiate in 0.5% acid alcohol (0.5% HCl in 70% ethanol) - 3-5 dips
 - Rinse in running tap water - 1 minute
 - Bluing in Scott's tap water substitute or weak ammonia water - 1 minute
 - Rinse in running tap water - 1 minute
- Dehydration before Cytoplasmic Staining:
 - 70% Ethanol - 1 minute
 - 95% Ethanol - 1 minute
- First Cytoplasmic Stain (OG-6):
 - Orange G (OG-6) solution - 2 minutes
 - 95% Ethanol (2 changes) - 1 minute each
- Second Cytoplasmic Stain (EA-50):
 - EA-50 solution (containing Bismarck Brown Y) - 3-5 minutes
 - 95% Ethanol (2 changes) - 1 minute each
- Dehydration and Clearing:
 - 100% Ethanol (2 changes) - 1 minute each

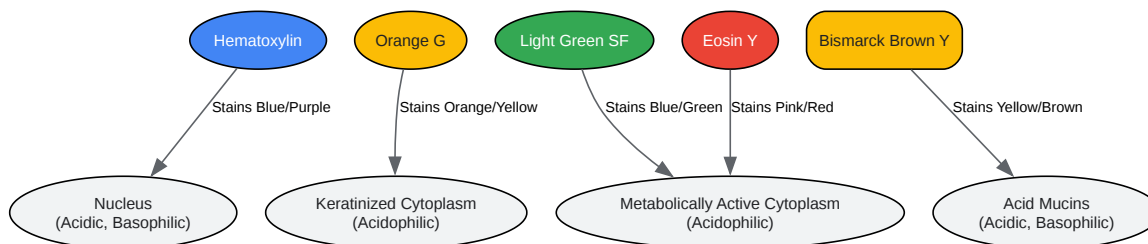
- Xylene (or xylene substitute) (2 changes) - 2 minutes each
- Mounting:
 - Apply a coverslip using a permanent mounting medium.

Visualizations



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Caption: Workflow of the Papanicolaou staining method.



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Caption: Interaction of Papanicolaou dyes with cellular components.

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References

- 1. ewg.org [ewg.org]
- 2. cosmileurope.eu [cosmileurope.eu]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. biognost.com [biognost.com]
- 5. dawnscientific.com [dawnscientific.com]
- 6. macschem.us [macschem.us]
- 7. Papanicolaou Stain (EA-50) 4 Liter - McKesson [mms.mckesson.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. Papanicolaou Stain, EA 50 - 4L size [sigmaaldrich.com]
- 10. Papanicolaou Stain EA 50 | Sigma-Aldrich [sigmaaldrich.com]

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